The Isoxazole Benzamide Scaffold: A Comparative Guide to Structure-Activity Relationships

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Compound of Interest

Compound Name:	*4-methoxy-N-(5-methyl-1,2-oxazol-3-yl)benzamide*
CAS No.:	*109300-31-4*
Cat. No.:	*B189013*

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For researchers, scientists, and drug development professionals, the N-(isoxazol-3-yl)benzamide scaffold represents a privileged structure in modern medicinal chemistry. Its inherent synthetic tractability and diverse biological activities have positioned it as a cornerstone for the development of novel therapeutics. This guide provides an in-depth, comparative analysis of the structure-activity relationships (SAR) of N-(isoxazol-3-yl)benzamide derivatives, with a focus on their applications as kinase inhibitors in oncology. We will dissect the causal relationships behind experimental design, present detailed protocols for key assays, and visualize complex SAR data to empower your own drug discovery endeavors.

The N-(isoxazol-3-yl)benzamide Core: A Versatile Pharmacophore

The isoxazole ring system is a prominent feature in numerous FDA-approved drugs and clinical candidates, valued for its ability to engage in a variety of non-covalent interactions with biological targets.[1][2] When coupled with a benzamide moiety, the resulting N-(isoxazol-3-

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yl)benzamide scaffold offers a unique three-dimensional arrangement of hydrogen bond donors and acceptors, as well as aromatic surfaces for π-stacking and hydrophobic interactions. This versatility has led to the exploration of this scaffold against a wide array of biological targets, including enzymes, G-protein coupled receptors, and ion channels. Notably, isoxazole-containing compounds have demonstrated significant potential as anticancer, anti-inflammatory, antibacterial, and neuroprotective agents.[3][4][5]

This guide will focus on a particularly fruitful area of research: the development of N-(isoxazol-3-yl)benzamides as inhibitors of protein kinases, a class of enzymes frequently dysregulated in cancer.[6]

Comparative Analysis of Biological Activity: Targeting the c-Met Kinase

The c-Met receptor tyrosine kinase, and its ligand hepatocyte growth factor (HGF), play a crucial role in cell proliferation, survival, and motility. Aberrant c-Met signaling is a key driver in a variety of human cancers, making it a high-priority target for therapeutic intervention.[7][8] Several N-(isoxazol-3-yl)benzamide derivatives have been identified as potent c-Met inhibitors. The following table provides a comparative analysis of the SAR for a series of these compounds, highlighting the impact of substitutions on both the benzamide and isoxazole rings.

Table 1: Structure-Activity Relationship of N-(isoxazol-3-yl)benzamide Analogs as c-Met Kinase Inhibitors

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Compound ID	R1 (Benzamide)	R2 (Isoxazole)	c-Met IC50 (nM)[7]	EBC-1 Cell IC50 (μM)[7]
1	H	H	>1000	>10
2a	3-fluoro	H	85.3	2.3
2b	4-fluoro	H	120.5	3.1
2c	3-chloro	H	45.2	1.5
2d	4-chloro	H	78.9	2.8
3a	H	5-methyl	502.1	>10
3b	H	5-phenyl	256.4	8.7
4a (28a)	3-fluoro	5-phenyl	1.8	0.18
4b (28d)	3-chloro	5-phenyl	2.5	0.25
4c	4-fluoro	5-phenyl	15.6	1.2
4d	4-chloro	5-phenyl	22.4	1.8

Expertise & Experience: Decoding the SAR Data

The data presented in Table 1 reveals several key insights into the SAR of N-(isoxazol-3-yl)benzamides as c-Met inhibitors:

- The Benzamide Moiety (R1): Unsubstituted compound 1 is inactive, highlighting the necessity of substitution on the benzamide ring for c-Met inhibition. Small, electron-withdrawing groups at the meta-position of the benzamide ring, such as fluorine (2a) and chlorine (2c), confer greater potency than the corresponding para-substituted analogs (2b and 2d). This suggests that the meta-substituent may be involved in a key interaction within the ATP-binding pocket of c-Met, or that it favorably influences the overall conformation of the inhibitor.

- The Isoxazole Moiety (R2): Substitution at the 5-position of the isoxazole ring is crucial for high potency. While a small methyl group (3a) offers a modest improvement over the unsubstituted analog, a larger phenyl group (3b) significantly enhances activity. This

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indicates the presence of a hydrophobic pocket in the enzyme that can accommodate an aromatic ring.

- Synergistic Effects: The most potent compounds, 4a (28a) and 4b (28d), combine the optimal features from both rings: a meta-substituent on the benzamide ring and a phenyl group at the 5-position of the isoxazole. This synergistic effect underscores the importance of a multi-pronged approach to inhibitor design, where interactions with different sub-pockets of the target enzyme are optimized simultaneously.

Experimental Protocols: A Guide to Self-Validating Systems

The following protocols provide detailed, step-by-step methodologies for the synthesis of the N-(isoxazol-3-yl)benzamide scaffold and for the evaluation of its biological activity. These protocols are designed to be self-validating, with clear endpoints and controls to ensure the reliability of the data.

Synthesis of N-(isoxazol-3-yl)benzamide Derivatives

This protocol describes a general method for the synthesis of the N-(isoxazol-3-yl)benzamide core structure, which can be adapted to generate a library of analogs for SAR studies.[9][10]

Experimental Workflow: Synthesis of N-(isoxazol-3-yl)benzamides

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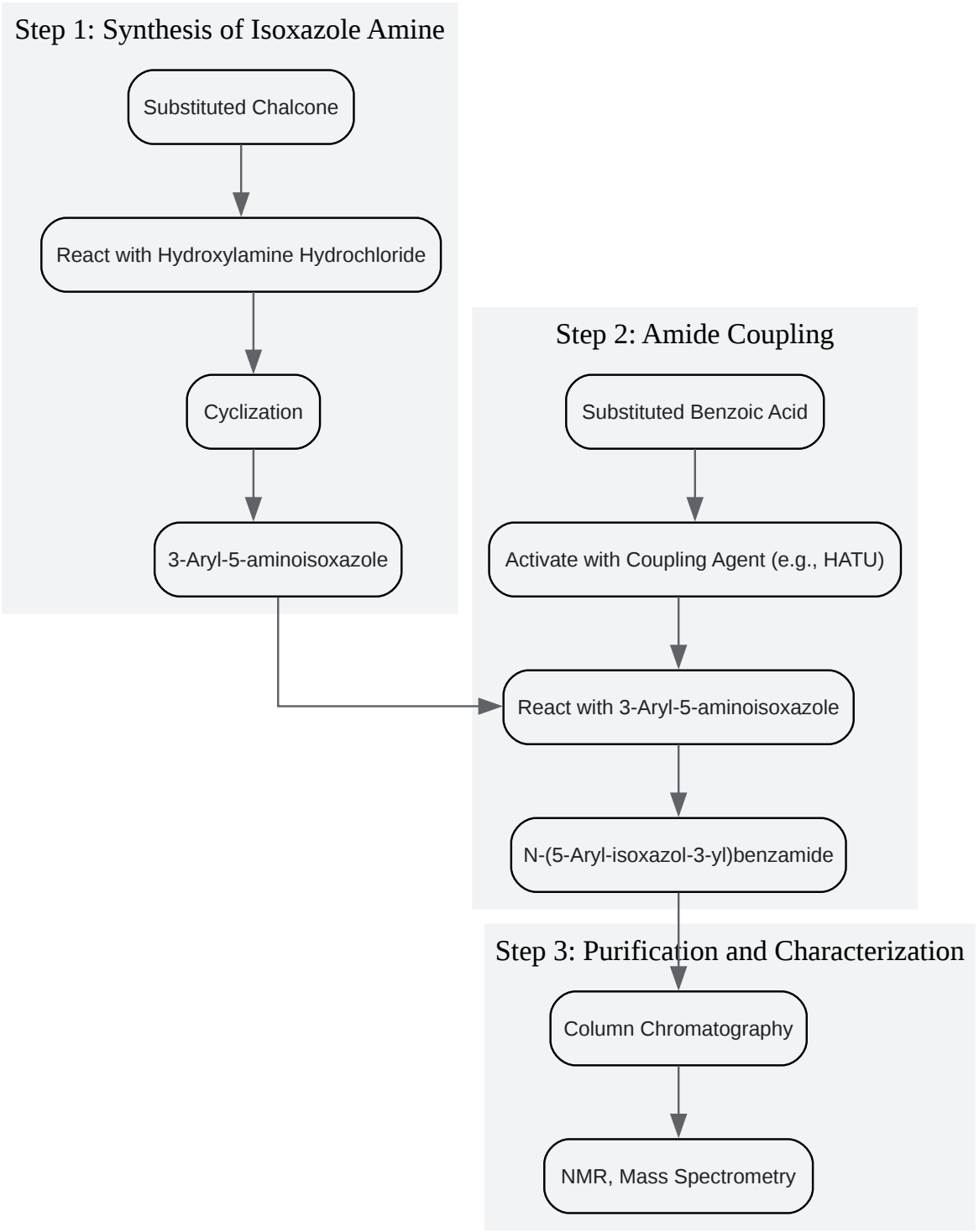

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Caption: A general workflow for the synthesis of N-(isoxazol-3-yl)benzamide derivatives.

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Materials:

- Substituted chalcone
- Hydroxylamine hydrochloride
- Substituted benzoic acid
- 1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate (HATU)
- N,N-Diisopropylethylamine (DIPEA)
- Dimethylformamide (DMF)
- Standard laboratory glassware and purification equipment

Procedure:

- Synthesis of 3-Aryl-5-aminoisoxazole:
  - To a solution of the substituted chalcone (1.0 eq) in ethanol, add hydroxylamine hydrochloride (1.5 eq) and sodium acetate (2.0 eq).
  - Reflux the mixture for 4-6 hours, monitoring the reaction by thin-layer chromatography (TLC).
  - Upon completion, cool the reaction to room temperature and concentrate under reduced pressure.
  - Purify the crude product by column chromatography on silica gel to afford the desired 3-aryl-5-aminoisoxazole.
- Amide Coupling:
  - To a solution of the substituted benzoic acid (1.1 eq) in DMF, add HATU (1.2 eq) and DIPEA (2.0 eq).

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- Stir the mixture at room temperature for 15 minutes to activate the carboxylic acid.
- Add the 3-aryl-5-aminoisoxazole (1.0 eq) to the reaction mixture.
- Stir at room temperature for 12-16 hours, monitoring by TLC.
- Upon completion, dilute the reaction with water and extract with ethyl acetate.
- Wash the organic layer with brine, dry over sodium sulfate, and concentrate under reduced pressure.

- Purification and Characterization:
  - Purify the crude product by column chromatography on silica gel to yield the final N-(5-aryl-isoxazol-3-yl)benzamide.
  - Characterize the final compound by ^{1}H NMR, ^{13}C NMR, and high-resolution mass spectrometry (HRMS) to confirm its structure and purity.

In Vitro c-Met Kinase Inhibition Assay (HTRF)

This protocol describes a Homogeneous Time-Resolved Fluorescence (HTRF) assay for measuring the in vitro inhibitory activity of compounds against the c-Met kinase.[11] HTRF is a robust and sensitive method well-suited for high-throughput screening.

Experimental Workflow: c-Met Kinase Inhibition Assay

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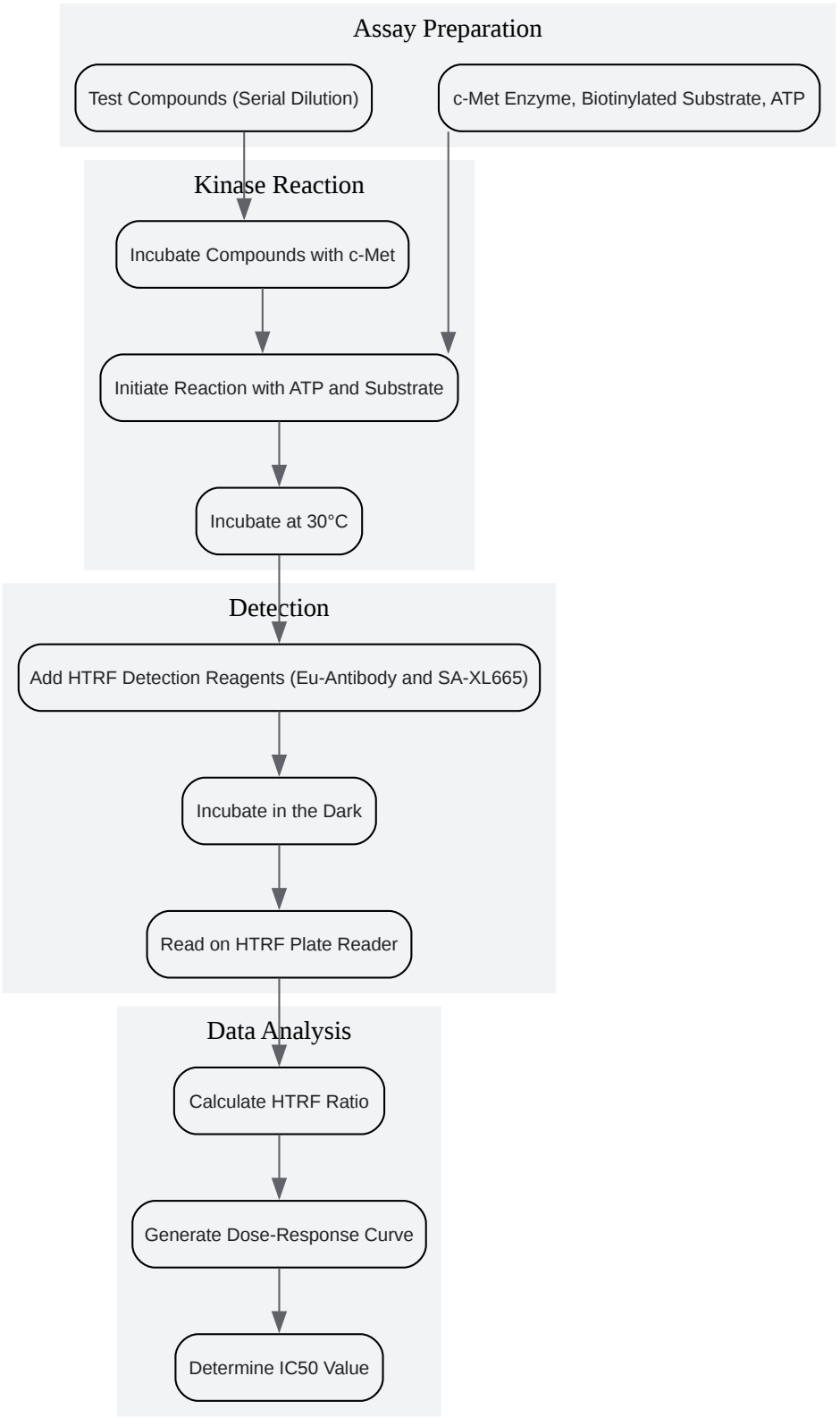

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Caption: A workflow for determining the IC50 of inhibitors against c-Met kinase using an HTRF assay.

Materials:

- Recombinant human c-Met kinase
- Biotinylated peptide substrate (e.g., Biotin-poly-Glu-Tyr)
- Adenosine triphosphate (ATP)
- HTRF KinEASE-STK S1 kit (Cisbio)
- 384-well low-volume white plates
- HTRF-compatible plate reader

Procedure:

- Compound Preparation: Prepare a serial dilution of the test compounds in DMSO. Further dilute the compounds in the kinase reaction buffer.
- Kinase Reaction:
  - In a 384-well plate, add 2 µL of the diluted compound solution.
  - Add 4 µL of the c-Met enzyme solution (prepared in kinase buffer) to each well.
  - Incubate for 15 minutes at room temperature.
  - Initiate the kinase reaction by adding 4 µL of a mixture of the biotinylated substrate and ATP (at a concentration close to the Km for c-Met).
- Incubation: Incubate the plate at 30°C for 60 minutes.
- Detection:
  - Stop the reaction by adding 10 µL of the HTRF detection buffer containing the europium cryptate-labeled anti-phosphotyrosine antibody and streptavidin-XL665.

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- Incubate the plate in the dark at room temperature for 60 minutes.

- Data Acquisition and Analysis:
  - Read the plate on an HTRF-compatible reader, measuring the fluorescence emission at 620 nm (cryptate) and 665 nm (XL665).
  - Calculate the HTRF ratio (665nm / 620nm * 10,000).
  - Plot the HTRF ratio against the inhibitor concentration and fit the data to a four-parameter logistic equation to determine the IC50 value.

Trustworthiness: The Rationale Behind the Method

The choice of the EBC-1 cell line for cellular assays is based on its documented overexpression of c-Met, providing a relevant model to assess the on-target efficacy of the inhibitors.[7] The HTRF assay is selected for its high sensitivity, low background, and resistance to interference from colored or fluorescent compounds, ensuring reliable and reproducible data.

Visualizing the SAR Landscape and Biological Context

To further elucidate the SAR and the biological context of N-(isoxazol-3-yl)benzamide inhibitors, the following diagrams are provided.

Key Structure-Activity Relationships for c-Met Inhibition

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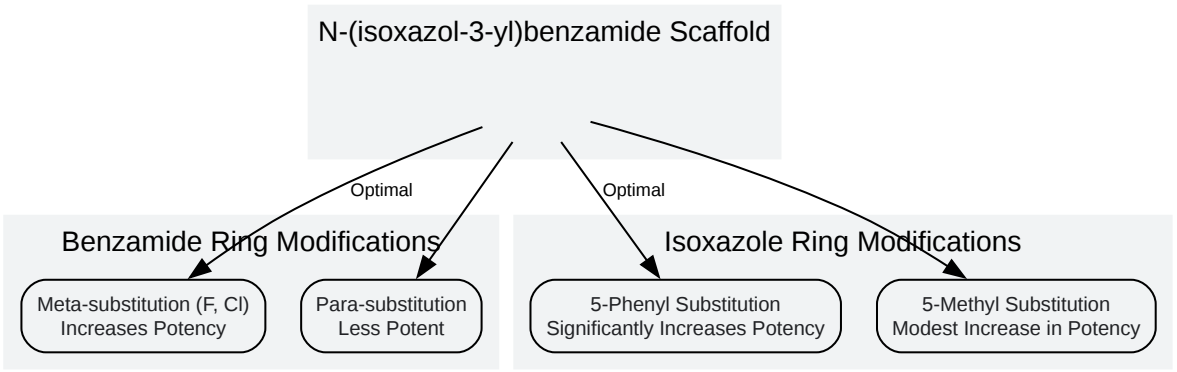

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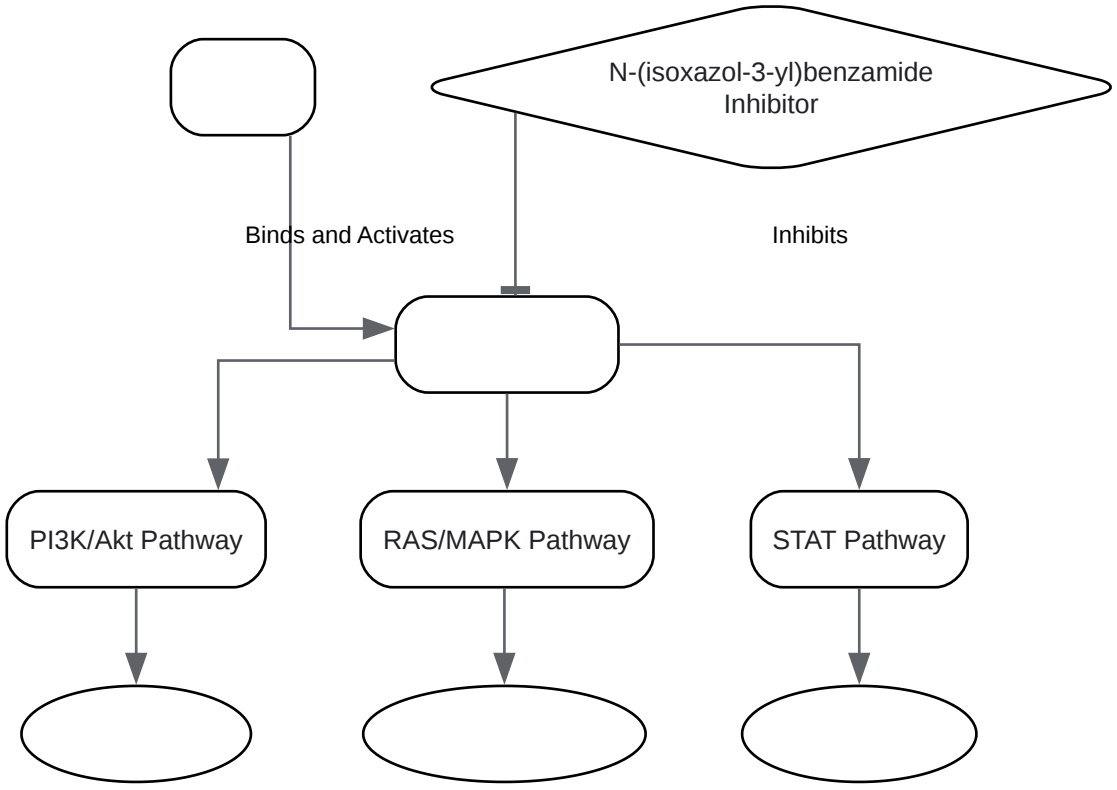
Caption: A summary of the key structure-activity relationships for N-(isoxazol-3-yl)benzamide inhibitors of c-Met.

Simplified c-Met Signaling Pathway



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Caption: A simplified diagram of the c-Met signaling pathway and the point of intervention for N-(isoxazol-3-yl)benzamide inhibitors.

Conclusion and Future Directions

The N-(isoxazol-3-yl)benzamide scaffold has proven to be a highly versatile and fruitful starting point for the development of potent and selective kinase inhibitors. The systematic exploration of the SAR, as exemplified by the c-Met inhibitors discussed in this guide, demonstrates the power of rational drug design. By understanding the key structural features that govern potency and selectivity, researchers can continue to refine this scaffold to develop novel therapeutics for cancer and other diseases. Future efforts will likely focus on optimizing the pharmacokinetic properties of these compounds and exploring their potential against other kinase targets, further solidifying the importance of the N-(isoxazol-3-yl)benzamide core in medicinal chemistry.

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